

# Technical Guide: Physical Characteristics of 1-Bromooctane-1,1-D2

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## Compound of Interest

Compound Name: 1-Bromooctane-1,1-D2

Cat. No.: B3044220

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## Abstract

This technical guide provides a detailed overview of the physical characteristics of **1-Bromooctane-1,1-D2**, a deuterated isotopologue of 1-bromooctane. Due to the limited availability of specific experimental data for **1-Bromooctane-1,1-D2**, this document presents the established physical properties of its non-deuterated counterpart, 1-bromooctane, which serve as a reliable approximation. Furthermore, this guide outlines the standard experimental protocols for determining these physical properties, which are applicable to both the deuterated and non-deuterated forms of the compound. The information is intended to support research and development activities where the use of isotopically labeled compounds is critical.

## Introduction

**1-Bromooctane-1,1-D2** (CAS No. 86423-34-9) is a valuable compound in various research applications, particularly in mechanistic studies of chemical reactions and as a tracer in metabolic investigations. The substitution of two protium atoms with deuterium at the C1 position can introduce a kinetic isotope effect, providing insights into reaction pathways. Understanding the physical properties of this deuterated compound is essential for its proper handling, application in experimental setups, and for the interpretation of results. While specific experimental data for the physical characteristics of **1-Bromooctane-1,1-D2** are not readily available in the literature, the properties of 1-bromooctane (CAS No. 111-83-1) provide a very

close and useful approximation. The minor increase in molecular weight due to deuterium substitution is expected to have a negligible effect on the bulk physical properties.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-Bromooctane-1,1-D2** and its non-deuterated analog, 1-bromooctane.

Property	1-Bromooctane-1,1-D2 (C8H15D2Br)	1-Bromooctane (C8H17Br)
CAS Number	86423-34-9[1][2]	111-83-1
Molecular Formula	C8H15D2Br	C8H17Br
Molecular Weight	195.14 g/mol [3]	193.12 g/mol
Appearance	Assumed to be a colorless to light yellow liquid	Colorless to light yellow liquid
Boiling Point	Data not available	201 °C (at 760 mmHg)
Melting Point	Data not available	-55 °C
Density	Data not available	1.118 g/mL at 25 °C
Refractive Index (n <sub>20/D</sub> )	Data not available	1.452

## Experimental Protocols for Physical Characterization

The following sections detail the standard laboratory procedures for determining the primary physical characteristics of a liquid compound such as **1-Bromooctane-1,1-D2**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic constant at a given pressure.

### Methodology: Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes.

- **Sample Preparation:** A small amount of the liquid sample (approximately 0.5 mL) is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil). The Thiele tube is designed to ensure uniform heating of the oil bath via convection.
- **Heating:** The side arm of the Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will be expelled, followed by the vapor of the sample, which will be observed as a steady stream of bubbles.
- **Observation:** The heating is discontinued, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- **Correction:** The observed boiling point should be corrected to standard atmospheric pressure (760 mmHg) if the determination is carried out at a different pressure.

## Determination of Melting Point

For compounds that are solid at room temperature, the melting point is a key indicator of purity. 1-Bromooctane is a liquid at room temperature, with a melting point of -55 °C. The determination of such a low melting point requires a cryostat or a specialized low-temperature apparatus.

### Methodology: Capillary Method with Low-Temperature Bath

- **Sample Preparation:** The liquid sample is introduced into a capillary tube and then frozen by immersing the tube in a suitable cooling bath (e.g., dry ice/acetone or liquid nitrogen). The capillary tube should be sealed to prevent atmospheric moisture contamination.

- **Apparatus Setup:** A melting point apparatus equipped with a cooling system or a Dewar flask with a transparent window can be used. The frozen sample in the capillary tube is placed in the apparatus along with a low-temperature thermometer.
- **Heating:** The cooling bath is allowed to warm up slowly and evenly.
- **Observation:** The temperature at which the solid sample begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For a pure compound, this range should be narrow.

## Determination of Density

Density is the mass per unit volume of a substance and is typically measured in g/mL for liquids.

Methodology: Pycnometer Method

- **Measurement of Pycnometer Mass:** A clean and dry pycnometer (a small glass flask with a precise volume) is accurately weighed.
- **Filling the Pycnometer:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Measurement of Filled Pycnometer Mass:** The pycnometer filled with the liquid is weighed.
- **Volume Determination:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer. The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density (e.g., deionized water).
- **Calculation:** The density of the sample is calculated by dividing the mass of the liquid by the volume of the pycnometer.

## Determination of Refractive Index

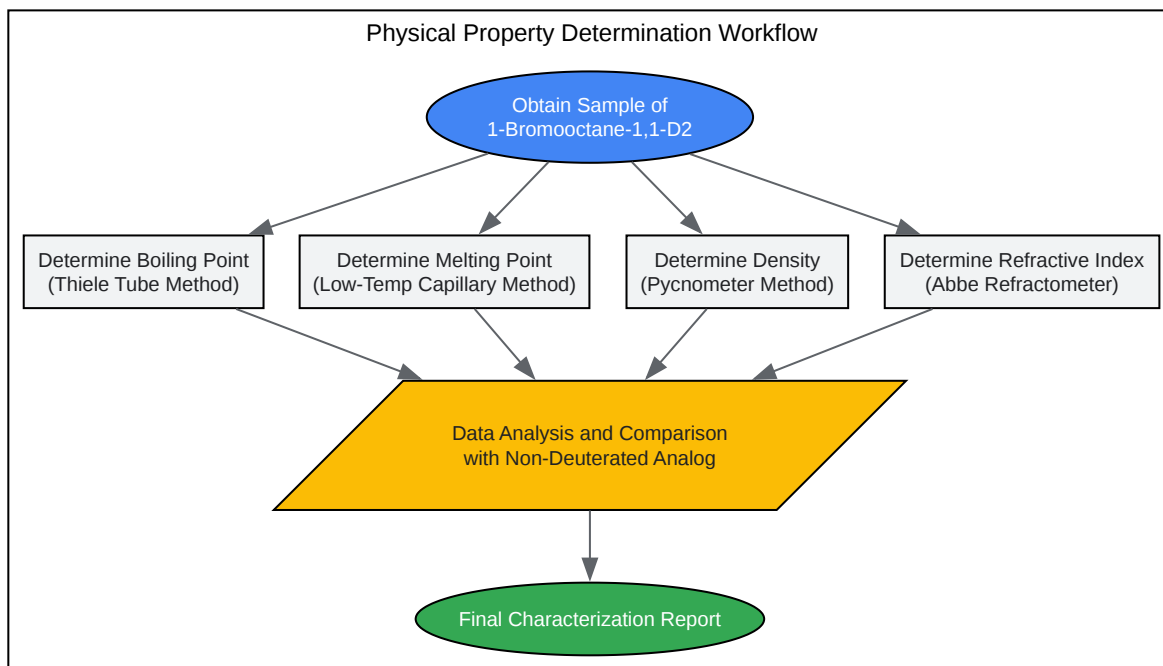
The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a pure compound and is sensitive to temperature and the wavelength of light used.

#### Methodology: Abbe Refractometer

- **Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of the liquid sample are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

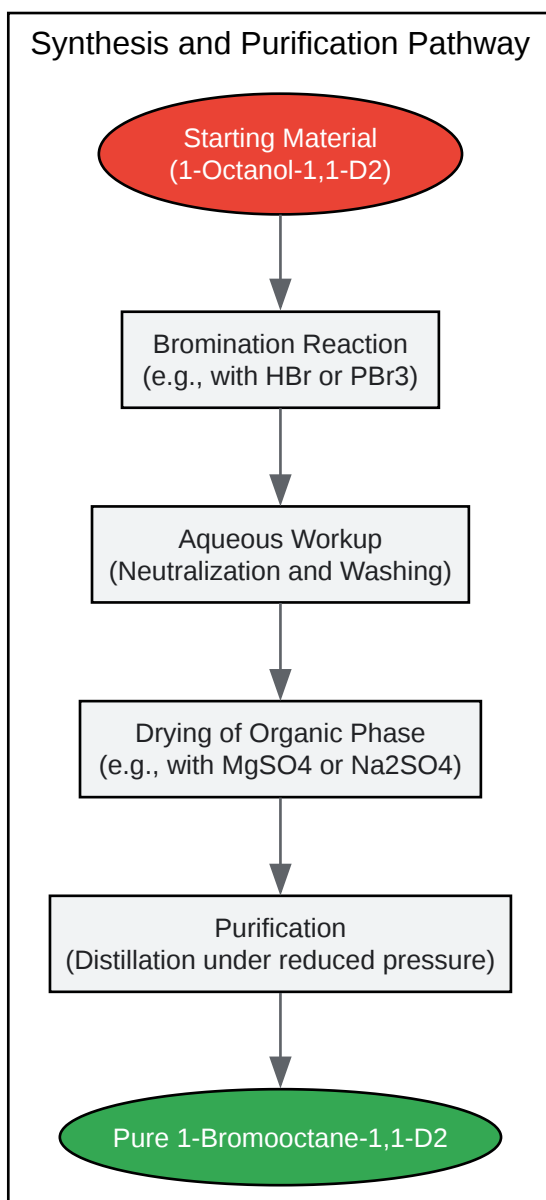
## Workflow and Process Diagrams

The following diagrams illustrate the logical workflow for the physical characterization of **1-Bromooctane-1,1-D2**.



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Caption: Workflow for the physical characterization of **1-Bromooctane-1,1-D2**.



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Caption: A generalized pathway for the synthesis and purification of **1-Bromooctane-1,1-D2**.

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